

Interference from structurally related prostaglandins in immunoassays

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Compound of Interest

Compound Name: tetranor-PGFM

Cat. No.: B031682

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Technical Support Center: Prostaglandin Immunoassays

This guide provides troubleshooting advice and answers to frequently asked questions regarding interference from structurally related prostaglandins in immunoassays.

Frequently Asked Questions (FAQs)

Q1: What are prostaglandins and why are they difficult to measure accurately with immunoassays?

Prostaglandins are lipid compounds derived from arachidonic acid through the cyclooxygenase (COX) pathway.^{[1][2]} They are part of a larger family of compounds called eicosanoids.^[2] Members of the prostaglandin family, such as Prostaglandin E2 (PGE2), PGD2, and PGF2 α , are structurally very similar. This similarity is the primary challenge in immunoassay measurements, as antibodies developed for one prostaglandin may bind to others, a phenomenon known as cross-reactivity.^[3] This can lead to inaccurate quantification and overestimation of the target analyte.

Q2: What is cross-reactivity and how does it affect my results?

Cross-reactivity occurs when the antibody in an immunoassay kit binds to molecules other than the specific target analyte.^[3] In the context of prostaglandin assays, an antibody designed to

detect PGE2 might also bind to PGE1 or PGF2 α because they share similar chemical structures.[4] This non-specific binding leads to a false-positive signal, causing the measured concentration of your target prostaglandin to appear higher than it actually is. It is crucial to know the cross-reactivity profile of your specific assay to correctly interpret your results.

Q3: Where can I find the cross-reactivity data for my specific prostaglandin assay kit?

Assay manufacturers typically provide a cross-reactivity table in the product datasheet or kit manual. This table lists various structurally related compounds and the percentage to which they cross-react with the assay's antibody.[1]

Table 1: Example Cross-Reactivity Profiles for Prostaglandin E2 (PGE2) Immunoassays

The following tables summarize publicly available cross-reactivity data from different manufacturers for their PGE2 assays. This data is illustrative; always refer to the specific lot documentation for your kit.

Example Profile 1

Compound	Cross-Reactivity (%)
PGE2	100%
PGE3	14.5%
PGF2 α	7.6%
PGF1 α	7.4%
PGE1	5.3%
6-keto-PGF1 α	4.2%
PGA2	0.55%

Data sourced from a representative PGE2 immunoassay kit.[1]

Example Profile 2

Compound	Cross-Reactivity (%)
PGE2	100%
PGE1	70%
PGE3	16.3%
PGF1 α	1.4%
PGF2 α	0.7%
6-keto-PGF1 α	0.6%

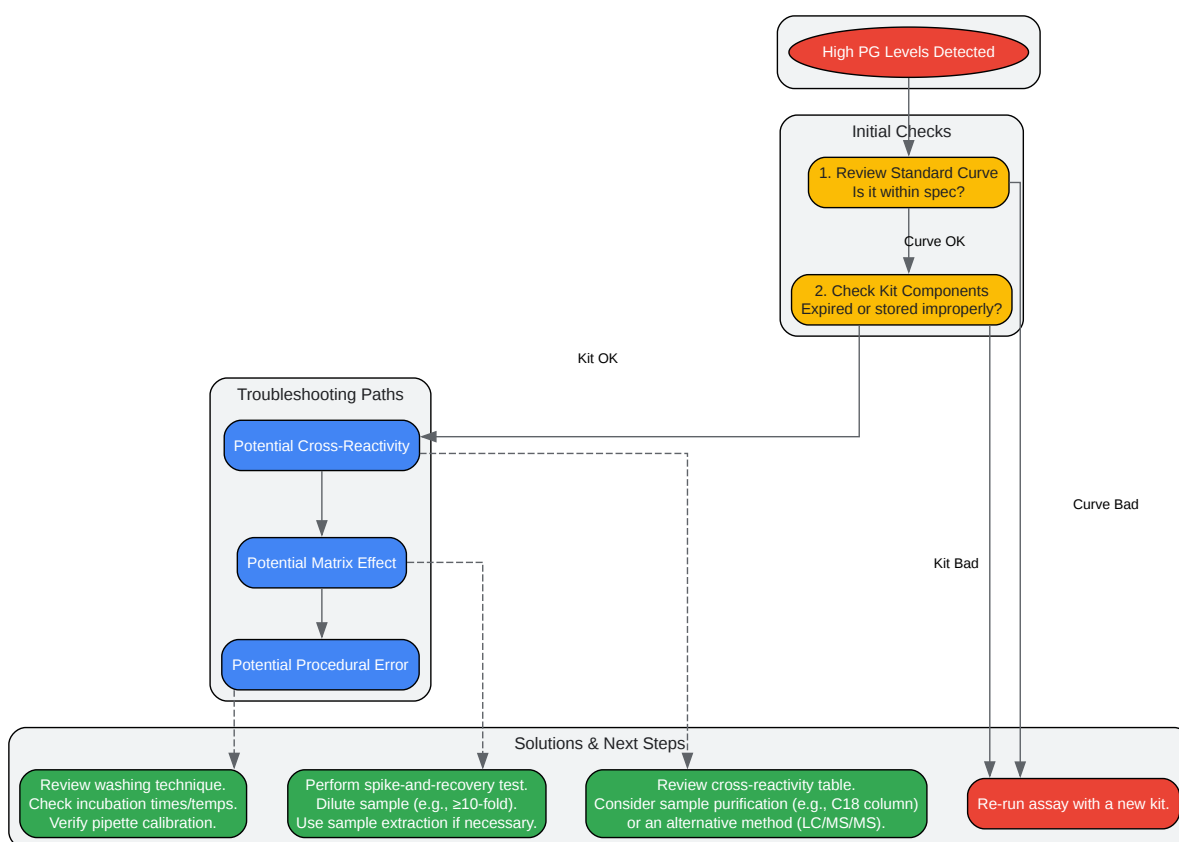
Data sourced from a representative high-sensitivity PGE2 immunoassay kit.

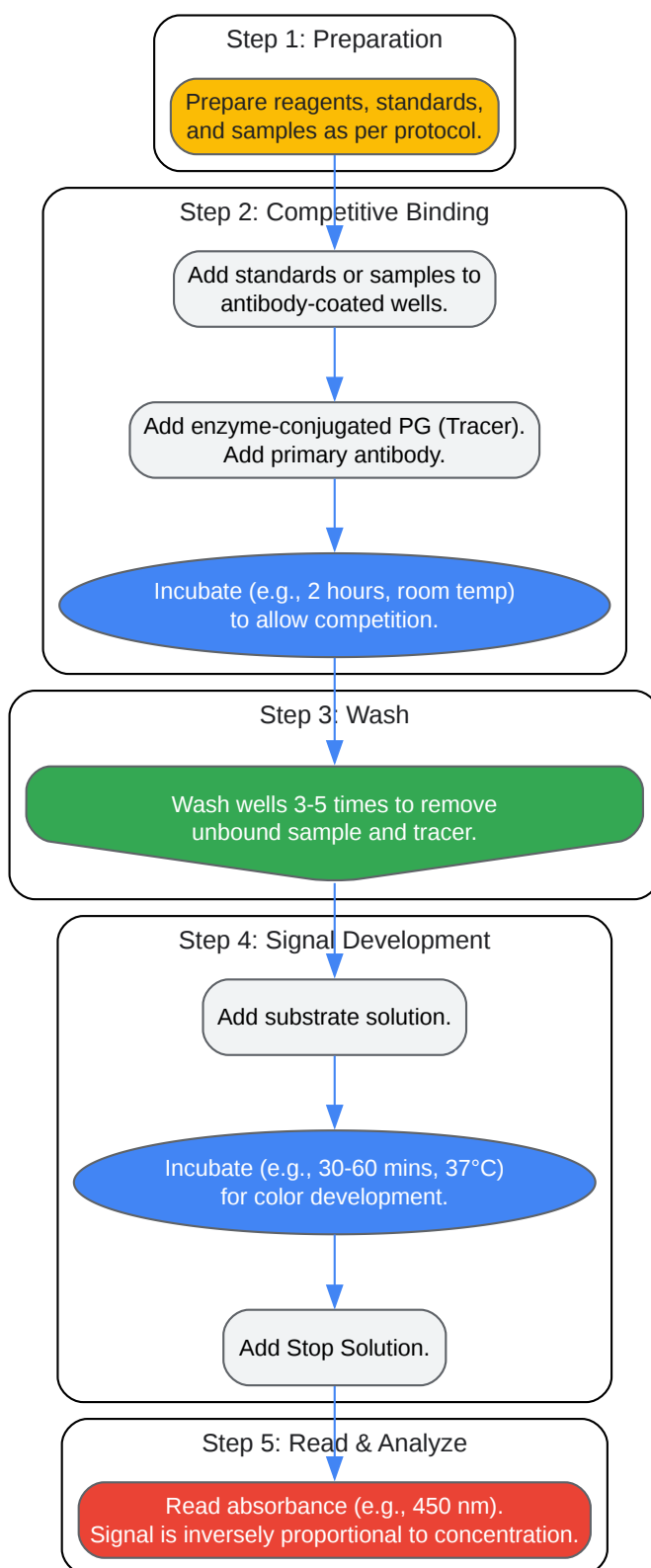
Troubleshooting Guide

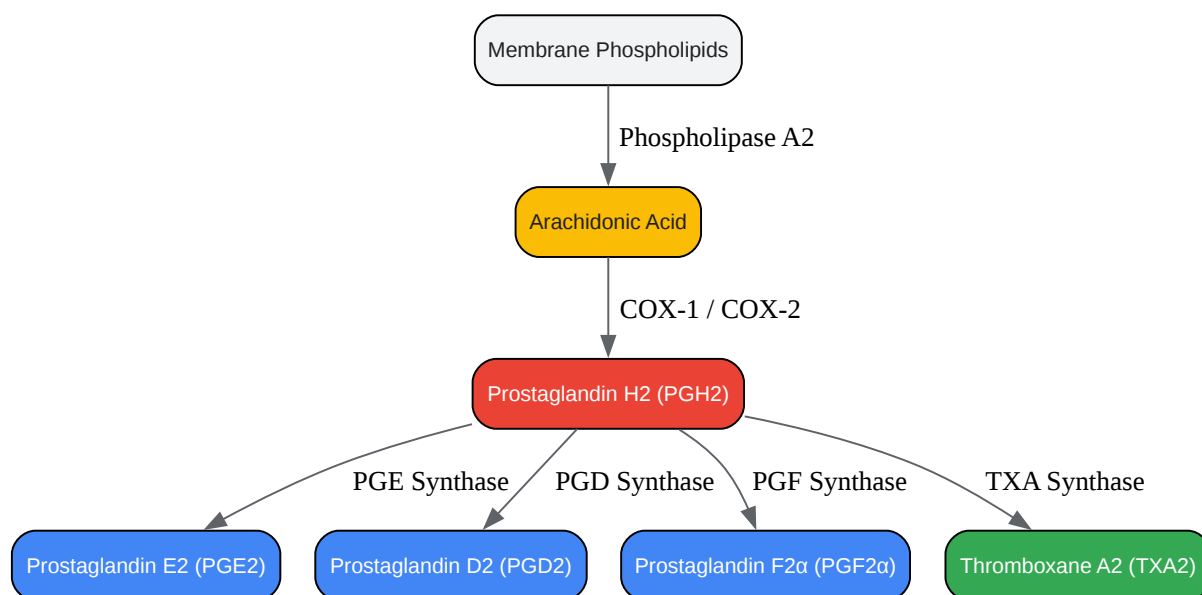
Q4: My measured prostaglandin concentrations are much higher than expected. Is this due to cross-reactivity?

Higher-than-expected concentrations can be a strong indicator of cross-reactivity, but other factors could also be responsible.^[3] These include matrix effects from the sample, improper sample handling, or issues with assay execution like inadequate washing.^{[3][5][6]}

To diagnose the issue, follow this troubleshooting workflow:







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